

An In-depth Technical Guide to 6-Bromo-7-methoxyquinaldine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-Bromo-7-methoxy-2-methylquinoline

Cat. No.: B11755923

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This guide provides a comprehensive technical overview of 6-Bromo-7-methoxyquinaldine, a substituted quinoline derivative. It is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry. This document delves into the nomenclature, chemical identity, potential synthesis strategies, and the scientific context of this molecule, leveraging established principles of quinoline chemistry.

Nomenclature and Molecular Identity

The name "6-Bromo-7-methoxyquinaldine" designates a specific chemical structure derived from the heterocyclic compound quinoline. To ensure clarity and precision, it is essential to deconstruct its nomenclature.

- **Core Structure: Quinaldine:** The trivial name "quinaldine" refers to 2-methylquinoline. This is the foundational scaffold of the molecule.
- **Substituents:**
 - **6-Bromo:** A bromine atom is attached to the 6th position of the quinoline ring.

- 7-Methoxy: A methoxy group (-OCH₃) is attached to the 7th position of the quinoline ring.

Therefore, the systematic and unambiguous IUPAC name for this compound is **6-Bromo-7-methoxy-2-methylquinoline**.

Table 1: Chemical Identifiers and Properties

Identifier	Value	Source
IUPAC Name	6-Bromo-7-methoxy-2-methylquinoline	N/A
Synonym	6-Bromo-7-methoxyquinaldine	N/A
Molecular Formula	C ₁₁ H ₁₀ BrNO	Derived
Molecular Weight	252.11 g/mol	Derived
Canonical SMILES	<chem>CC1=NC2=C(C=C1)C(=C(C=C2)Br)OC</chem>	Derived
InChI Key	(Predicted)	Derived
CAS Number	Not explicitly found; related isomers exist.	[1]

Note: While a specific CAS number for **6-Bromo-7-methoxy-2-methylquinoline** was not found in the initial search, its isomers, such as 7-Bromo-6-methoxy-2-methylquinoline (CAS: 646039-16-9), are documented.[\[1\]](#)

Scientific Context and Potential Applications

The quinoline scaffold is a privileged structure in medicinal chemistry, forming the core of numerous synthetic compounds with a wide array of biological activities.[\[2\]](#) The introduction of substituents like halogens (e.g., bromine) and methoxy groups can significantly modulate the physicochemical and biological properties of the parent molecule.[\[3\]](#)

- Halogenation: The presence of a bromine atom can enhance lipophilicity, potentially improving membrane permeability. It can also influence metabolic stability and provide a site for further chemical modification.[\[3\]](#)

- **Methoxy Group:** The methoxy group can alter the electronic properties of the aromatic system and participate in hydrogen bonding, which can be crucial for binding to biological targets.

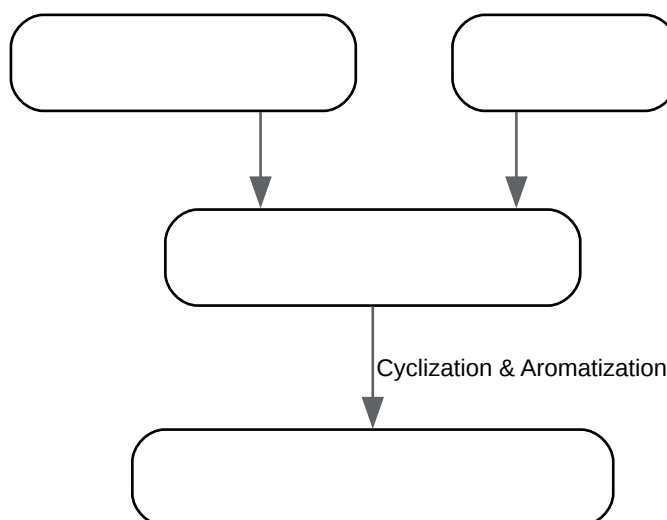
Given these characteristics, 6-Bromo-7-methoxyquinoline and its analogs are of interest in drug discovery for various therapeutic areas, including:

- **Anticancer Agents:** Many quinoline derivatives have demonstrated potent anticancer activity through mechanisms such as the inhibition of topoisomerase I and DNA intercalation.[2]
- **Antimicrobial Agents:** The quinoline core is found in several antibacterial and antimalarial drugs.
- **Inhibitors of Prostaglandin F_{2α}:** Related 6-bromo-3-methylquinoline analogues have been investigated as inhibitors of prostaglandin F_{2α}, which is associated with preterm labor.[4]

Synthesis Strategies

While a specific, documented synthesis for **6-Bromo-7-methoxy-2-methylquinoline** was not found, a plausible synthetic route can be devised based on established quinoline synthesis methods and functional group transformations. A common and versatile method for constructing the quinaldine ring is the Doebner-von Miller reaction.

The following diagram outlines a potential synthetic workflow:



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Caption: Proposed synthesis of **6-Bromo-7-methoxy-2-methylquinoline**.

Experimental Protocol: Proposed Synthesis

Objective: To synthesize **6-Bromo-7-methoxy-2-methylquinoline** via the Doebner-von Miller reaction.

Materials:

- 4-Bromo-3-methoxyaniline
- Crotonaldehyde
- Hydrochloric acid (concentrated)
- An oxidizing agent (e.g., arsenic pentoxide or nitrobenzene)
- Appropriate solvents for reaction and purification (e.g., ethanol, ethyl acetate)
- Standard laboratory glassware and safety equipment

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 4-Bromo-3-methoxyaniline in a suitable solvent like ethanol.
- **Acidification:** Slowly add concentrated hydrochloric acid to the solution while stirring.
- **Addition of Reagents:** Introduce the oxidizing agent to the reaction mixture.
- **Aldehyde Addition:** Add crotonaldehyde dropwise to the stirring mixture. The reaction is often exothermic and may require cooling.
- **Reflux:** Heat the reaction mixture to reflux for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).

- Workup: After completion, cool the reaction mixture and neutralize it with a base (e.g., sodium carbonate solution).
- Extraction: Extract the product into an organic solvent such as ethyl acetate.
- Purification: Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure. The crude product can be purified by column chromatography on silica gel.

Causality behind Experimental Choices:

- The Doebner-von Miller reaction is a robust method for synthesizing quinolines from anilines and α,β -unsaturated carbonyl compounds.
- Crotonaldehyde serves as the source for C2, C3, and the C2-methyl group of the quinaldine ring.
- An acid catalyst is required to facilitate the Michael addition and subsequent cyclization steps.
- An oxidizing agent is necessary for the final aromatization of the dihydroquinoline intermediate to the stable quinoline ring system.

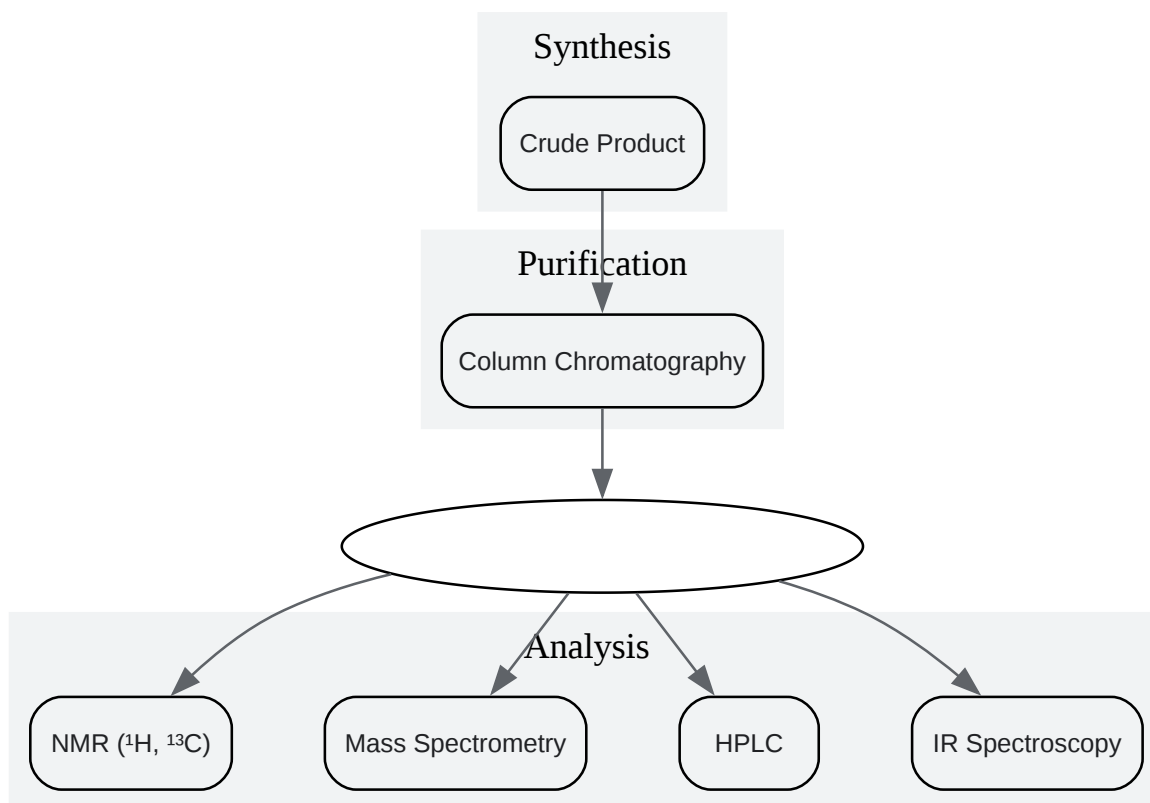
Analytical Characterization

To confirm the identity and purity of the synthesized **6-Bromo-7-methoxy-2-methylquinoline**, a combination of analytical techniques would be employed.^{[5][6]}

Table 2: Analytical Methods for Structural Elucidation and Purity Assessment

Technique	Purpose	Expected Observations
^1H NMR Spectroscopy	Structural Characterization	Signals corresponding to the aromatic protons on the quinoline ring, a singlet for the methyl group at the 2-position, and a singlet for the methoxy group protons.
^{13}C NMR Spectroscopy	Structural Characterization	Resonances for all 11 carbon atoms, including the methyl, methoxy, and aromatic carbons.
Mass Spectrometry (MS)	Molecular Weight and Formula Confirmation	A molecular ion peak corresponding to the calculated molecular weight. The isotopic pattern of bromine (^{19}Br and ^{81}Br in approximately a 1:1 ratio) would be a key diagnostic feature.
High-Performance Liquid Chromatography (HPLC)	Purity Assessment	A single major peak indicating the purity of the compound.
Infrared (IR) Spectroscopy	Functional Group Identification	Characteristic absorption bands for C-H (aromatic and aliphatic), C=C, C=N, and C-O stretching vibrations.

The following diagram illustrates the analytical workflow for compound validation:



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Caption: Workflow for the purification and analysis of the target compound.

Conclusion

6-Bromo-7-methoxyquinoline (**6-Bromo-7-methoxy-2-methylquinoline**) is a molecule of significant interest for medicinal chemistry and drug discovery due to its substituted quinoline core. While not extensively documented as a standalone compound, its synthesis is achievable through established organic chemistry reactions. Its potential biological activity, inferred from related structures, warrants further investigation. The analytical techniques outlined in this guide provide a robust framework for its synthesis, purification, and characterization, enabling further exploration of its properties and applications.

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